

"Dimethylammonium dimethylcarbamate" safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethylammonium dimethylcarbamate*

Cat. No.: *B1360338*

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An In-depth Technical Guide to the Safety and Handling of **Dimethylammonium Dimethylcarbamate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethylammonium dimethylcarbamate (DIMCARB), a carbamate salt of dimethylamine, is utilized as a solvent and extractant.[1][2][3] It is also investigated as an ionic liquid and is formed through the reaction of dimethylamine and carbon dioxide.[1][2][3] Due to its hazardous properties, a thorough understanding of its safety and handling precautions is imperative for all personnel working with this chemical. This guide provides comprehensive information on the safe handling, storage, disposal, and emergency procedures for **Dimethylammonium dimethylcarbamate**.

Hazard Identification and Classification

Dimethylammonium dimethylcarbamate is classified as a hazardous chemical.[4] It is a highly flammable liquid and vapor that can cause severe skin burns and eye damage.[4][5] It is also harmful if swallowed or inhaled and may cause respiratory irritation.[4][5]

Signal Word: Danger[1][4]

Hazard Pictograms:

- GHS02: Flame[[1](#)]
- GHS05: Corrosion[[1](#)]
- GHS07: Exclamation Mark[[1](#)]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[[1](#)][[3](#)]
- H302 + H312: Harmful if swallowed or in contact with skin.[[6](#)]
- H314: Causes severe skin burns and eye damage.[[6](#)]
- H315: Causes skin irritation.[[1](#)][[3](#)]
- H317: May cause an allergic skin reaction.[[6](#)]
- H318: Causes serious eye damage.[[1](#)][[3](#)]
- H332: Harmful if inhaled.[[1](#)][[3](#)]
- H335: May cause respiratory irritation.[[1](#)][[3](#)]

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
CAS Number	4137-10-4	[1][4]
Molecular Formula	C5H14N2O2	[7]
Molecular Weight	134.18 g/mol	[1][7]
Appearance	Clear colorless to light yellow liquid	[1][7]
Boiling Point	60-61 °C	[1][7]
Density	1.05 g/mL at 25 °C	[1][7]
Flash Point	13 °C (55.4 °F)	[1]
Refractive Index	n ₂₀ /D 1.454	[1][7]
Solubility	Soluble in water.	[7]

Toxicological Information

Route of Exposure	Hazard Classification
Oral	Acute toxicity, Category 4[4]
Inhalation	Acute toxicity, Category 4[1][4]
Skin	Skin Corrosion/Irritation, Category 1C[4]
Eye	Serious Eye Damage/Eye Irritation, Category 1[1][4]
Specific Target Organ Toxicity	May cause respiratory irritation (Single Exposure, Category 3)[1][4]

Experimental Protocols: Safe Handling and Storage Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
[4]

- Use explosion-proof electrical, ventilating, and lighting equipment.[4]
- Eyewash stations and safety showers must be readily accessible.[8]

Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented. The following are mandatory when handling **Dimethylammonium dimethylcarbamate**:

PPE Category	Specification	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.	[1][4][8]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use.	[1][4][8]
Body Protection	Wear appropriate protective clothing, such as a lab coat or chemical-resistant apron, to prevent skin exposure.	[4][8]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if ventilation is inadequate.	[4][8]

Handling Procedures

- Read and understand the Safety Data Sheet (SDS) before use.[8]

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe vapors or mist.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[\[4\]](#)[\[8\]](#)
- Use only non-sparking tools.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)
- Wash hands and face thoroughly after handling. Remove contaminated clothing and wash it before reuse.[\[4\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in work areas.[\[4\]](#)[\[8\]](#)

Storage Procedures

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[4\]](#)
- Keep containers tightly closed.[\[4\]](#)
- Store in a locked-up, designated flammables area.[\[4\]](#)
- Keep away from heat, sparks, and flame.[\[4\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[4\]](#)

Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of exposure.[\[4\]](#)

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Keep the person warm and at rest. Seek immediate medical attention.	[4] [6] [9]
Skin Contact	Immediately remove all contaminated clothing. Flush the skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.	[4] [6] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.	[4] [6] [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[4] [6] [9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or foam.[\[4\]](#)[\[6\]](#)

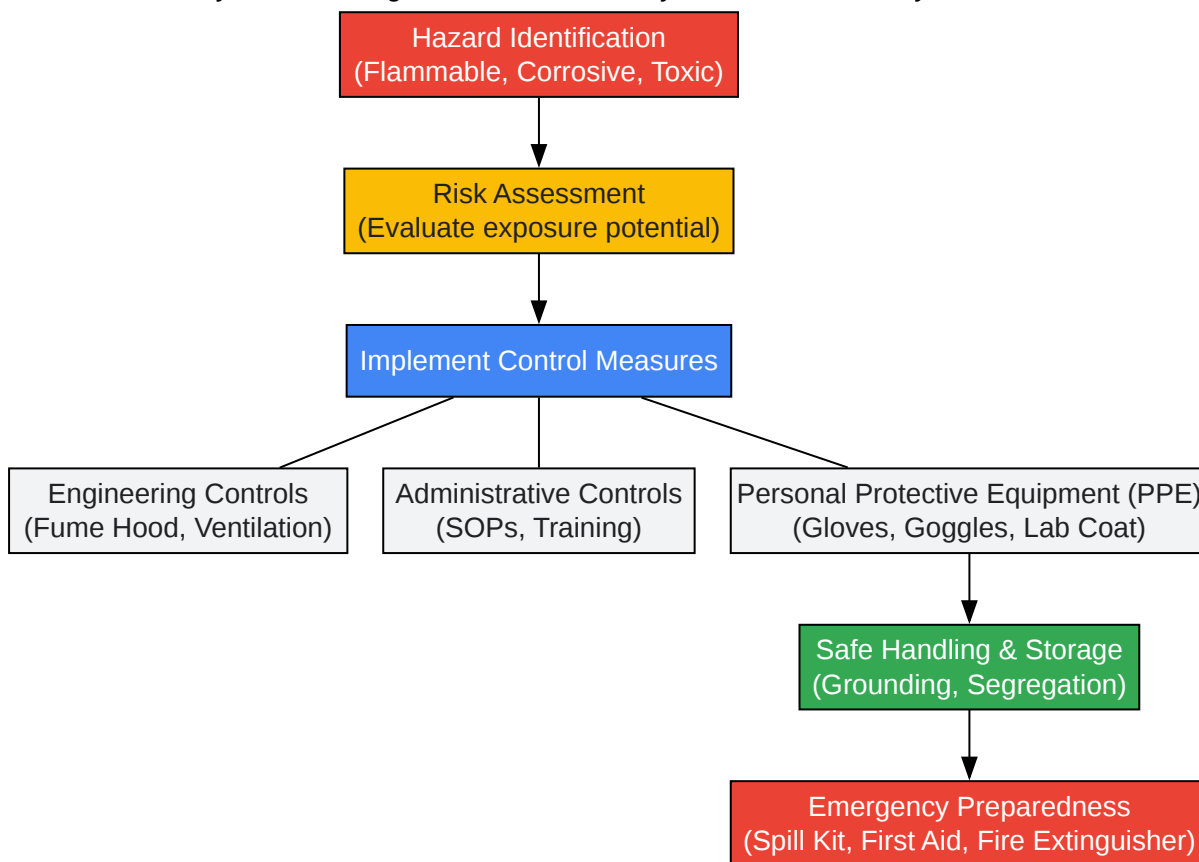
- **Specific Hazards from the Chemical:** The substance is a highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[\[4\]](#)[\[10\]](#) Containers may explode when heated.[\[4\]](#)
- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[\[4\]](#)[\[6\]](#)
- **Protective Equipment for Firefighters:** Firefighters should wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode and full protective gear.[\[4\]](#)[\[10\]](#)

Accidental Release Measures

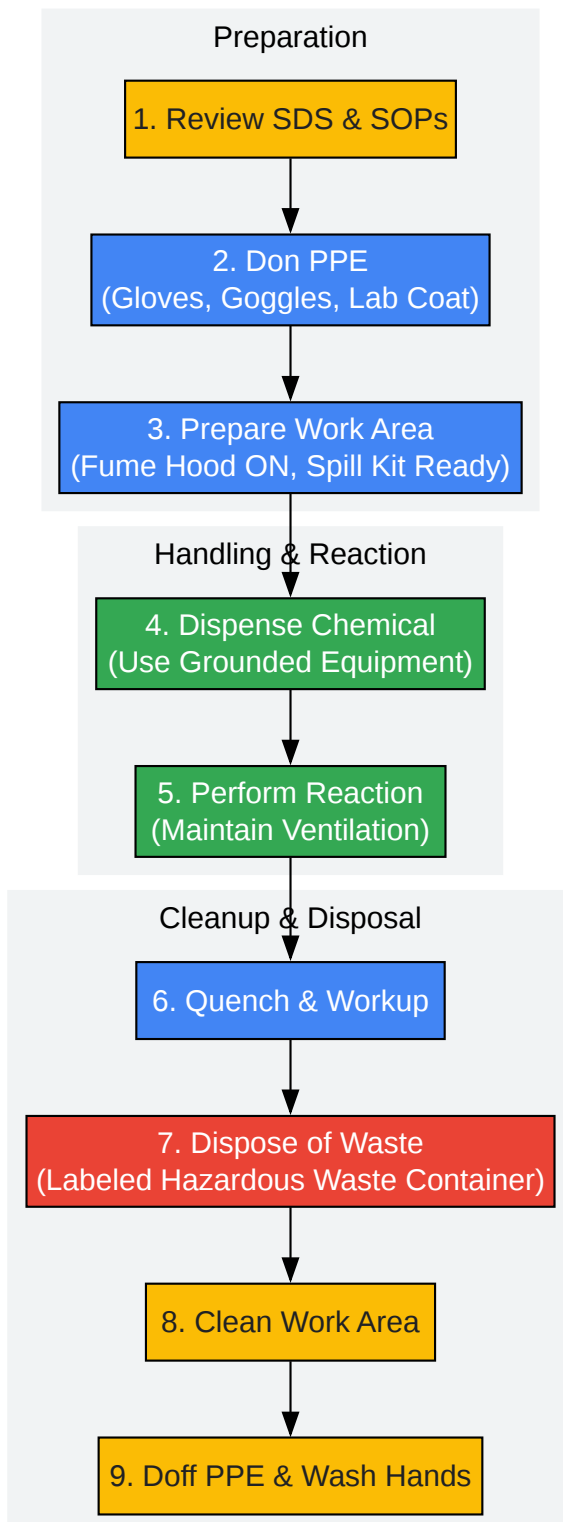
- **Personal Precautions:** Evacuate personnel to a safe area. No action should be taken that involves personal risk without suitable training.[\[11\]](#) Shut off all ignition sources.[\[11\]](#) Use personal protective equipment as required.[\[4\]](#) Ensure adequate ventilation.[\[4\]](#) Avoid breathing vapors.[\[4\]](#)
- **Environmental Precautions:** Prevent the product from entering drains.[\[6\]](#)
- **Methods for Containment and Cleaning Up:** For small spills, use an inert absorbent material to soak up the spill.[\[4\]](#) Use spark-proof tools and explosion-proof equipment.[\[4\]](#) Collect the material and place it in a suitable, closed container for disposal.[\[4\]](#)

Visualizations

Safety and Handling Workflow for Dimethylammonium Dimethylcarbamate



Experimental Workflow with Integrated Safety Precautions

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- To cite this document: BenchChem. ["Dimethylammonium dimethylcarbamate" safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360338#dimethylammonium-dimethylcarbamate-safety-and-handling-precautions]

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